

Paromomycin's antimicrobial spectrum against gram-positive and negative bacteria

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Paromomycin*

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Paromomycin's Antimicrobial Spectrum: A Technical Guide for Researchers

An In-depth Examination of **Paromomycin's** Efficacy Against Gram-Positive and Gram-Negative Bacteria

Introduction

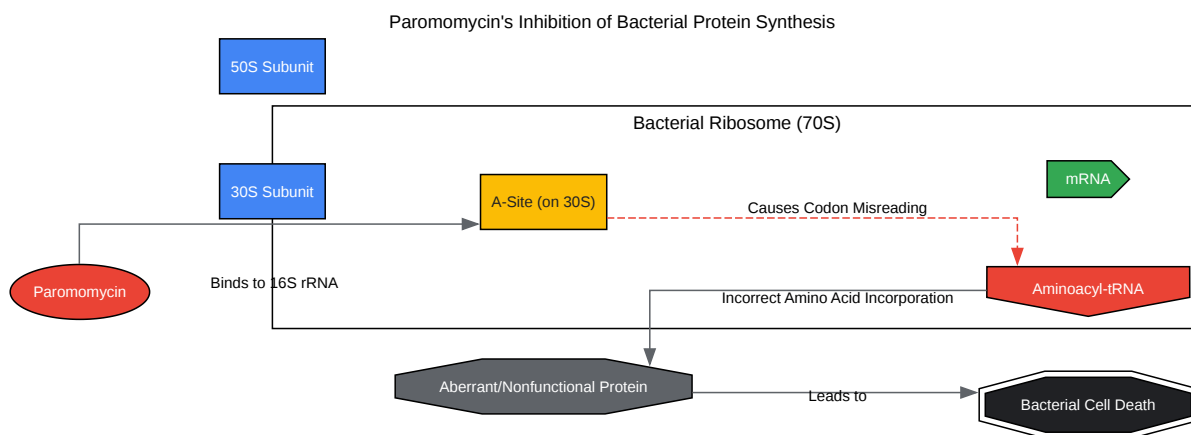
Paromomycin is an aminoglycoside antibiotic produced by *Streptomyces rimosus* var. **paromomycinus**.^[1] It exhibits a broad spectrum of activity against a variety of pathogenic organisms, including gram-positive and gram-negative bacteria, as well as protozoa and cestodes.^{[2][3]} This technical guide provides a comprehensive overview of **paromomycin's** antimicrobial spectrum against key gram-positive and gram-negative bacteria, intended for researchers, scientists, and drug development professionals. The guide details its mechanism of action, presents quantitative antimicrobial susceptibility data, outlines experimental protocols for susceptibility testing, and provides visual representations of key pathways and workflows.

Mechanism of Action

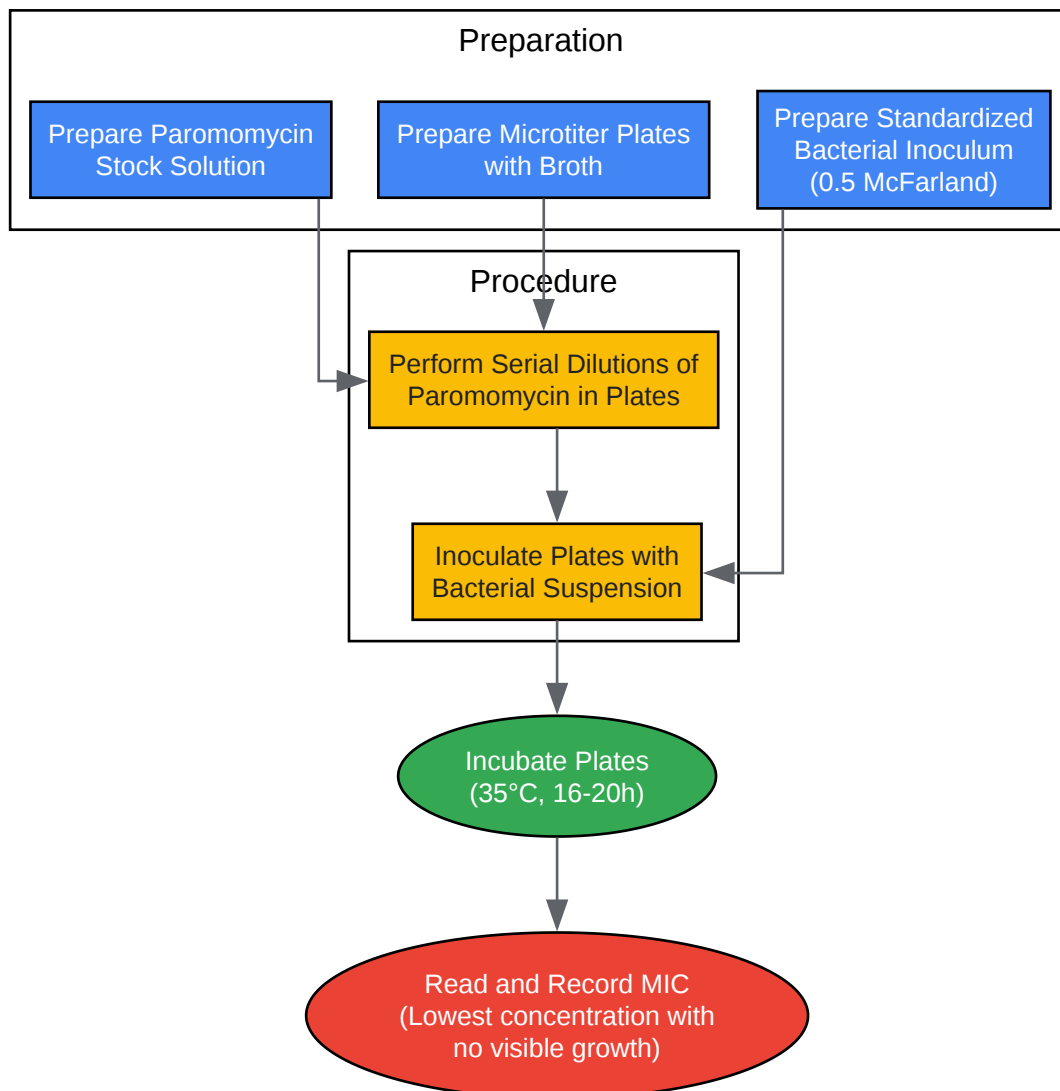
Paromomycin exerts its bactericidal effect by inhibiting protein synthesis.^[4] The primary target is the bacterial ribosome. The process involves several key steps:

- Binding to the 30S Ribosomal Subunit: **Paromomycin** binds with high affinity to the 16S ribosomal RNA (rRNA) within the 30S ribosomal subunit.^[5]

- **Interference with Protein Synthesis:** This binding disrupts the normal function of the ribosome in several ways:
 - **Codon Misreading:** It induces a conformational change in the A-site of the ribosome, leading to the misreading of the mRNA codon by the incoming aminoacyl-tRNA. This results in the incorporation of incorrect amino acids into the growing polypeptide chain.
 - **Production of Defective Proteins:** The synthesis of aberrant or nonfunctional proteins disrupts essential cellular processes.
 - **Inhibition of Translocation:** **Paromomycin** can also inhibit the translocation of the ribosome along the mRNA, further halting protein synthesis.[\[6\]](#)
- **Cell Death:** The accumulation of defective proteins and the overall disruption of protein synthesis ultimately lead to bacterial cell death.



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- To cite this document: BenchChem. [Paromomycin's antimicrobial spectrum against gram-positive and negative bacteria]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15582555#paromomycin-s-antimicrobial-spectrum-against-gram-positive-and-negative-bacteria]

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